

Применение Бис(3,3,3-трифторпропил)амина в качестве структурного элемента для агрохимикатов: техническое руководство и протоколы

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Bis(3,3,3-trifluoropropyl)amine*

CAS No.: 201057-04-7

Cat. No.: B1294225

[Get Quote](#)

Аудитория: Исследователи, научные сотрудники и специалисты в области разработки агрохимикатов.

Введение: Стратегическое значение фторированных аминов в агрохимии

Включение атомов фтора в структуру активных молекул является одним из ключевых направлений современной агрохимии. Прочные связи углерод-фтор (C-F) значительно повышают метаболическую стабильность соединений, защищая их от ферментативной деградации в почве и растениях, что продлевает их биологическую активность. Кроме того, высокая электроотрицательность фтора изменяет электронные свойства молекулы, что может усиливать ее связывание с целевым белком в организме вредителя или сорняка.

Бис(3,3,3-трифторпропил)амин, вторичный амин с двумя трифторпропильными группами, представляет собой перспективный, хотя и узкоспециализированный, строительный блок.

Две трифторпропильные группы придают молекуле уникальные свойства, включая повышенную липофильность и метаболическую устойчивость. Эти характеристики могут быть перенесены в конечный агрохимикат, потенциально улучшая его проникновение через кутикулу насекомых или восковой налет листьев, а также увеличивая его персистентность.

В данном руководстве рассматриваются физико-химические свойства бис(3,3,3-трифторпропил)амин, предлагаются протоколы для его синтеза и, что наиболее важно, подробно описывается его применение в качестве нуклеофильного реагента в синтезе потенциальных агрохимических соединений на примере реакции нуклеофильного ароматического замещения.

Часть 1: Характеристики и синтез строительного блока

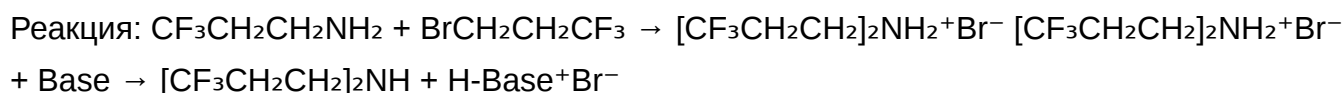
Физико-химические свойства бис(3,3,3-трифторпропил)амин

Точные экспериментальные данные для этого соединения ограничены, однако на основе его структуры и данных от поставщиков можно составить следующую таблицу свойств.

Свойство	Значение	Источник
CAS номер	201057-04-7	[1]
Молекулярная формула	C ₆ H ₉ F ₆ N	[1]
Молекулярная масса	209.14 г/моль	[1]
Структура	NN(CH ₂ CH ₂ CF ₃) ₂	-
Внешний вид	Предположительно, жидкость	-
Растворимость	Ожидается хорошая растворимость в полярных апротонных растворителях (ДМФ, ДМСО, ацетонитрил) и хлорированных растворителях.	-
pKa (сопряженной кислоты)	Ожидается более низкое значение, чем у дипропиламина (около 11), из-за электроноакцепторного влияния CF ₃ -групп.	-

Концептуальный протокол синтеза бис(3,3,3-трифторпропил)амина

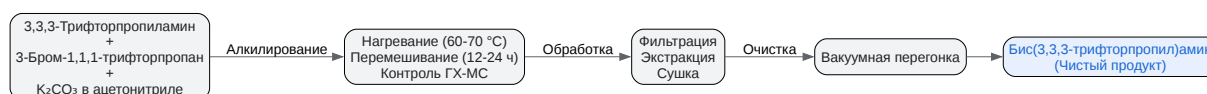
Прямой синтез этого вторичного амина не описан в широкодоступной литературе. Однако, основываясь на стандартных методах органической химии, наиболее логичным подходом является N-алкилирование 3,3,3-трифторпропиламина соответствующим алкилгалогенидом.^{[2][3]}



Протокол синтеза:

- Подготовка реакционной смеси: В трехгорлую колбу, снабженную механической мешалкой, обратным холодильником и капельной воронкой, помещают 3,3,3-трифторпропиламин (1.0 экв.) и безводный ацетонитрил (5 мл на 1 г амина).
- Добавление основания: К раствору добавляют безводный карбонат калия (K_2CO_3 , 2.0 экв.) в качестве основания для связывания образующегося HBr .
- Алкилирование: 3-бром-1,1,1-трифторпропан (1.1 экв.), растворенный в ацетонитриле, медленно приливают к реакционной смеси при перемешивании.
- Проведение реакции: Реакционную смесь нагревают до 60-70 °С и перемешивают в течение 12-24 часов, контролируя ход реакции методом ГХ-МС.
- Обработка и выделение: После завершения реакции смесь охлаждают, неорганический осадок отфильтровывают. Фильтрат концентрируют на роторном испарителе. Остаток растворяют в диэтиловом эфире и промывают водой для удаления остатков солей. Органический слой сушат над безводным сульфатом натрия (Na_2SO_4), фильтруют и концентрируют.
- Очистка: Целевой продукт, бис(3,3,3-трифторпропил)амин, очищают вакуумной перегонкой.

Обоснование выбора условий: Использование избытка основания (K_2CO_3) необходимо для полного связывания образующейся кислоты и предотвращения протонирования аминов, что снижает их нуклеофильность. Ацетонитрил выбран в качестве полярного апротонного растворителя, хорошо подходящего для реакций S_N2 . Повышенная температура ускоряет реакцию алкилирования.



[Click to download full resolution via product page](#)

Рисунок 1. Схема рабочего процесса синтеза бис(3,3,3-трифторпропил)амин.

Часть 2: Применение в синтезе агрохимикатов

Бис(3,3,3-трифторпропил)амин является сильным нуклеофилом благодаря неподеленной электронной паре на атоме азота. Это делает его идеальным кандидатом для введения N,N-бис(3,3,3-трифторпропил)амино-группы в различные молекулярные каркасы. Одним из наиболее важных методов в химии агрохимикатов является реакция нуклеофильного ароматического замещения (S_NAr).^[1]

Реакция нуклеофильного ароматического замещения (S_NAr)

Реакция S_NAr особенно эффективна, когда ароматическое кольцо активировано сильными электроноакцепторными группами (например, $-NO_2$) в орто- и/или пара-положениях к уходящей группе (обычно галогену). Классическим примером такого субстрата является 1-хлор-2,4-динитробензол, предшественник многих биологически активных соединений.

Механизм реакции: Реакция протекает в две стадии через образование промежуточного, отрицательно заряженного комплекса Мейзенгеймера.^[1]

- Присоединение: Нуклеофильный амин атакует атом углерода, связанный с галогеном, разрывая ароматическую систему и образуя резонансно-стабилизированный анионный комплекс.
- Отщепление: Уходящая группа (галогенид-ион) отщепляется, восстанавливая ароматичность кольца и образуя конечный продукт.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. chem.libretexts.org \[chem.libretexts.org\]](http://chem.libretexts.org)

- [2. Organic Syntheses Procedure \[orgsyn.org\]](#)
- [3. Organic Syntheses Procedure \[orgsyn.org\]](#)
- To cite this document: BenchChem. [Применение Бис(3,3,3-трифторпропил)амина в качестве структурного элемента для агрохимикатов: техническое руководство и протоколы]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1294225/docs#3-3-3\]](https://www.benchchem.com/product/b1294225/docs#3-3-3)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)